

Comparative study of catalysts for benzyl octanoate synthesis

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Compound of Interest

Compound Name: Benzyl octanoate

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A Comparative Guide to Catalysts for **Benzyl Octanoate** Synthesis

For Researchers, Scientists, and Drug Development Professionals

The synthesis of **benzyl octanoate**, an ester with applications in the fragrance, flavor, and pharmaceutical industries, can be achieved through various catalytic methods. The choice of catalyst is a critical factor that influences reaction efficiency, selectivity, cost-effectiveness, and environmental impact. This guide provides a comparative analysis of different catalysts for the synthesis of **benzyl octanoate**, with supporting experimental data primarily derived from the synthesis of benzyl acetate, a structurally similar and widely studied ester, due to the limited availability of direct comparative studies on **benzyl octanoate**.

Data Presentation: Catalyst Performance Comparison

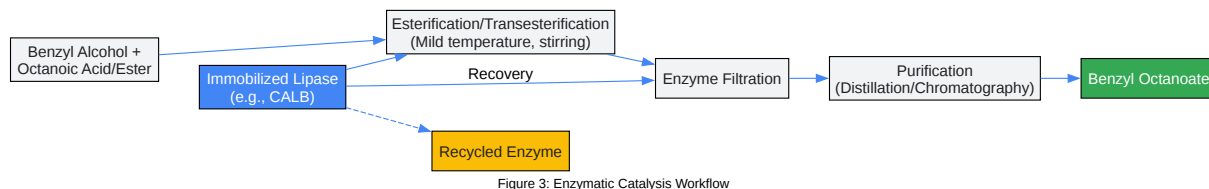
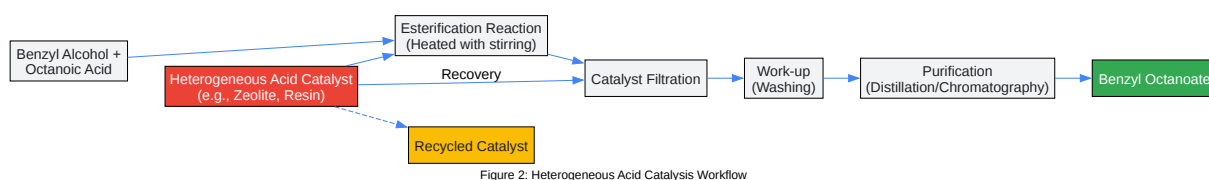
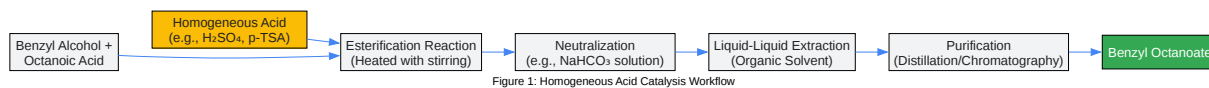
The following table summarizes the performance of various catalysts in the synthesis of benzyl esters, offering a quantitative comparison of their effectiveness under different reaction conditions.

Catalyst Type	Catalyst Example	Substrates	Molar Ratio (Acid:Alcohol)	Temp. (°C)	Time (h)	Yield (%)	Reference
Homogeneous Acid	Sulfuric Acid (H ₂ SO ₄)	Acetic Acid + Benzyl Alcohol	1:3	110	8	90.34	[1]
p-Toluenesulfonic Acid (p-TSA)	Acetic Acid + Benzyl Alcohol	1:2	100	4	89	[2]	
Heterogeneous Acid	Zeolite H-Y-80	Acetic Acid + Benzyl Alcohol	1:2	120	8	92	[2]
Zeolite Hβ	Acetic Acid + Benzyl Alcohol	1:2	120	8	85	[2]	
Zeolite HZSM5	Acetic Acid + Benzyl Alcohol	1:2	120	8	75	[2]	
Amberlyst-15	Octanoic Acid + Methanol	1:20	60	-	>95		
12-Tungstophosphoric Acid / MCM-41	Acetic Acid + Benzyl Alcohol	1:2	100	2	96	[3]	

Strong Acid Cation Exchange Resin	Acetic Acid + Benzyl Alcohol	1:1.125	100	10	84.24	[4]
Enzymatic	Candida antarctica Lipase B (CALB) - Novozym 435	Octanoic Acid + Benzyl Alcohol	1:1	60	24	High [5]
Immobilized C. antarctica Lipase B (on chitosan-polyphosphate)	Vinyl Acetate + Benzyl Alcohol	-	30	24	98	[6]
Lipozyme TL-IM	Benzoic Anhydride + Benzyl Alcohol	1:6	50	6	92	[7]

Experimental Workflows and Logical Relationships

The general workflow for the synthesis of **benzyl octanoate** can be categorized into three main catalytic approaches: homogeneous acid catalysis, heterogeneous acid catalysis, and enzymatic catalysis. The following diagrams illustrate these workflows.



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